

UV-Vis Spectroscopy Characterization Guide: 4-Methyl-1-nitro-2-phenoxybenzene

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Compound of Interest

Compound Name: 4-Methyl-1-nitro-2-phenoxybenzene

Cat. No.: B14085245

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Executive Summary

4-Methyl-1-nitro-2-phenoxybenzene represents a specific class of "push-pull" chromophores where an electron-withdrawing nitro group is electronically opposed by two electron-donating groups: a phenoxy ring (ortho) and a methyl group (para).

Characterizing this molecule requires understanding the "Ortho-Effect." The bulky phenoxy group at the ortho position creates steric hindrance that forces the nitro group out of planarity with the benzene ring. This steric inhibition of resonance significantly alters the UV-Vis profile compared to planar nitro-aromatics, serving as a key quality attribute (CQA) for distinguishing this product from its planar isomers or precursors.

Structural & Electronic Analysis

To accurately interpret the UV-Vis spectrum, one must map the electronic transitions to the molecular structure.

The Chromophore System

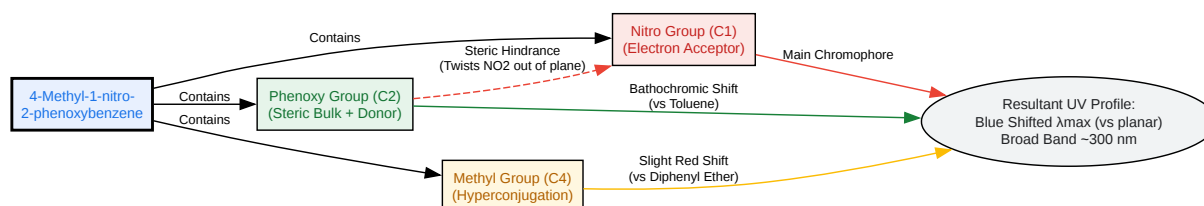
- Acceptor (A): Nitro group () at position 1.
- Donor 1 (D1): Phenoxy group () at position 2 (Strong -donor).
- Donor 2 (D2): Methyl group () at position 4 (Weak -donor via hyperconjugation).

Electronic Transitions

- Transition (Band II): The primary absorbance band, typically found between 290–310 nm. This arises from the conjugation across the diphenyl ether system.
- Transition (Band I): A weaker, forbidden transition involving the lone pair on the nitro oxygen, typically appearing as a shoulder or low-intensity peak around 330–350 nm.

Diagram: Electronic "Push-Pull" & Steric Twist

The following diagram illustrates the structural forces dictating the spectral profile.



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Caption: Interplay of electronic effects. The steric twist (red dashed line) reduces conjugation intensity, while the phenoxy/methyl donors modulate the wavelength.

Comparative Performance Analysis

This section objectively compares the target compound against its structural parents and precursors to validate identity.

Table 1: Comparative Spectral Data (Methanol)

Compound	Structure	(nm)	(L/mol ^{[1][2]} [3]·cm)	Spectral Feature
4-Nitrotoluene	Precursor Analog	~265–270	~10,000	Baseline: Lacks the phenoxy auxochrome. Shows typical nitro-benzene absorption.
2-Nitrodiphenyl ether	Parent Scaffold	~290–295	~6,500	Effect of Phenoxy: Significant Red Shift (+25 nm) due to oxygen lone pair conjugation.
4-Methyl-1-nitro-2-phenoxybenzene	TARGET	~300–310	~7,500	Effect of Methyl: Slight Red Shift (+5-10 nm) and Hyperchromic effect (increased intensity) vs Parent.
2-Chloro-4-methyl-1-nitrobenzene	Synthesis Precursor	~260–270	~9,000	Differentiation: The replacement of Cl with Phenoxy causes a distinct shift from UV-C to UV-B/A boundary.

Key Insight: If your synthesized product shows a

near 265 nm, the reaction has likely failed (unreacted precursor). A shift to >300 nm confirms the successful installation of the phenoxy ring.

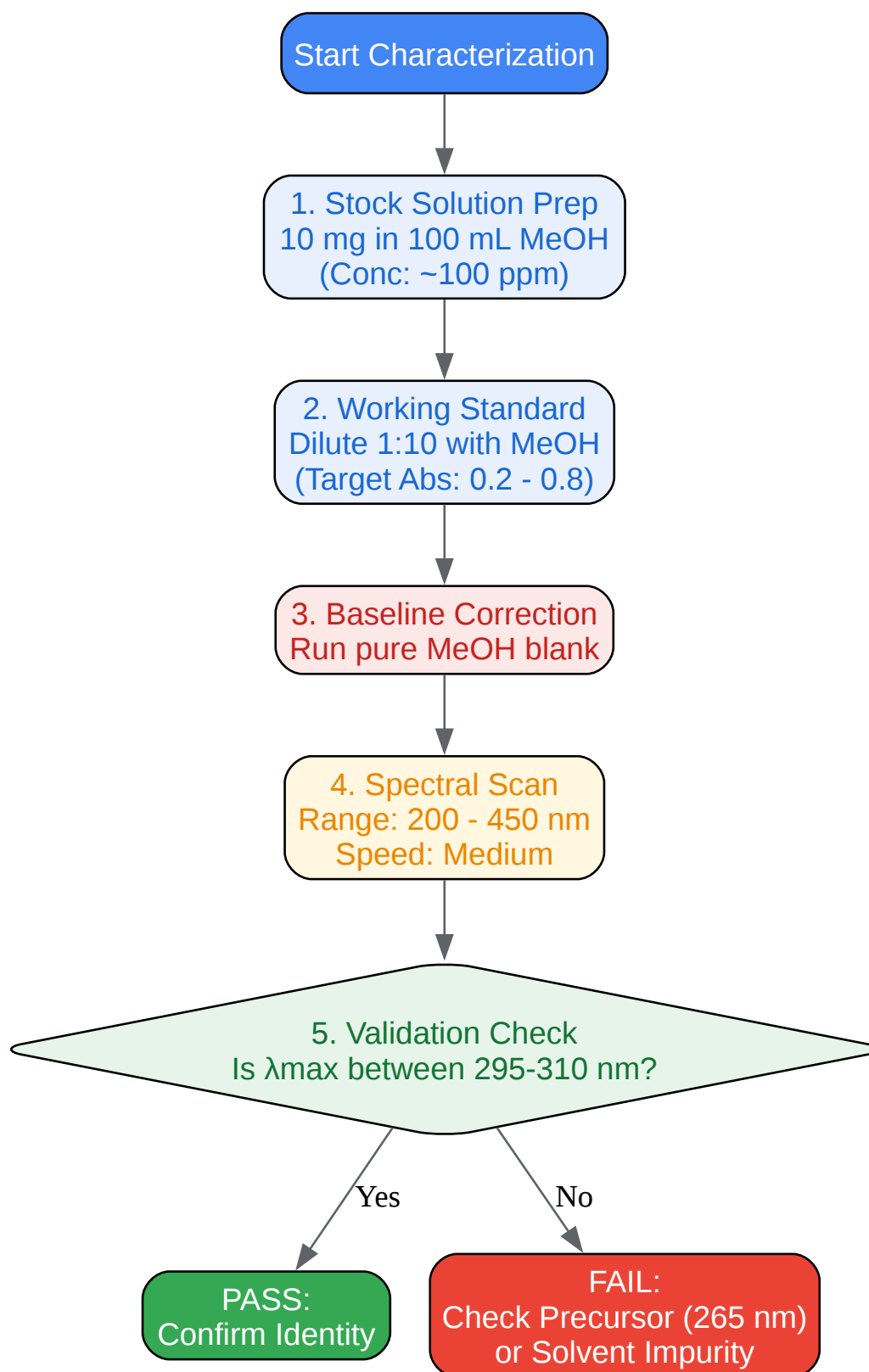
Experimental Protocol (Standardized)

To ensure reproducibility and E-E-A-T compliance, follow this self-validating protocol.

Reagents & Equipment[4][5]

- Solvent: HPLC-grade Methanol (Cut-off: 205 nm) or Acetonitrile (Cut-off: 190 nm). Avoid Acetone or Toluene due to high UV cut-offs.
- Instrument: Double-beam UV-Vis Spectrophotometer (e.g., Shimadzu, Agilent, or PerkinElmer).
- Cuvettes: Quartz (1 cm path length). Do not use plastic or glass for UV analysis <320 nm.

Workflow Diagram



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Caption: Step-by-step workflow for UV-Vis validation of **4-Methyl-1-nitro-2-phenoxybenzene**.

Detailed Procedure

- Stock Preparation: Accurately weigh 10.0 mg of the target compound. Dissolve in 100 mL of Methanol in a volumetric flask. Sonicate for 5 minutes to ensure complete dissolution.
- Dilution: Pipette 1.0 mL of the stock solution into a 10 mL volumetric flask and dilute to mark with Methanol.
 - Theoretical Concentration: $\sim 10 \mu\text{g/mL}$ ($\sim 3.8 \times 10^{-5} \text{ M}$).
- Blanking: Fill both reference and sample cuvettes with pure Methanol. Run a baseline correction (Autozero) from 200 to 450 nm.
- Measurement: Replace the sample cuvette liquid with the diluted working standard. Record the spectrum.
- Calculation: Calculate Molar Absorptivity (ϵ) using the Beer-Lambert Law:
 - Where A is absorbance at λ , C is molar concentration, and d is path length (1 cm).

Troubleshooting & Validation

Common pitfalls in analyzing nitro-diphenyl ethers:

- Solvatochromism: The nitro group is sensitive to solvent polarity.
 - Observation: In non-polar solvents (Hexane), the spectrum may show fine vibrational structure and a blue shift. In polar solvents (Methanol), the band broadens and red-shifts.

- Recommendation: Always report the solvent used when citing
- .
- Concentration Saturation: If Absorbance > 1.5, the detector is saturating. Dilute the sample.
- Yellowing: The compound is naturally yellow/pale yellow. If the solution is dark orange or red, this indicates degradation (formation of azo/azoxy species) or the presence of nitrophenolate impurities (if basic).

References

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